

An In-depth Technical Guide to the Solubility of 3-Ethoxypropylamine

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Compound of Interest

Compound Name: 3-Ethoxypropylamine

Cat. No.: B153944

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3-Ethoxypropylamine** in water and a range of common organic solvents. The information is curated for professionals in research and development who require precise data on solvent compatibility for applications in synthesis, formulation, and purification processes.

Executive Summary

3-Ethoxypropylamine, a versatile primary amine, exhibits high miscibility with water and a broad spectrum of organic solvents. This favorable solubility profile is attributed to its molecular structure, which incorporates both a polar amine group capable of hydrogen bonding and a nonpolar ethyl ether group. This dual characteristic allows for effective interaction with both polar and nonpolar solvent systems. This guide presents a detailed solubility table, outlines standard experimental protocols for solubility determination, and provides visual representations of key concepts and workflows.

Data Presentation: Solubility of 3-Ethoxypropylamine

The following table summarizes the solubility of **3-Ethoxypropylamine** in water and various organic solvents. The data is compiled from publicly available safety data sheets, chemical supplier information, and established principles of chemical solubility.

Solvent Class	Solvent Name	Solubility/Miscibility with 3-Ethoxypropylamine
Water	Water	Miscible[1][2]
Alcohols	Methanol	Miscible (inferred)
Ethanol	Miscible (inferred)	Miscible (inferred)
Isopropanol	Miscible (inferred)	
Ketones	Acetone	
Methyl Ethyl Ketone	Miscible (inferred)	Soluble
Ethers	Diethyl Ether	
Tetrahydrofuran (THF)	Miscible (inferred)	
Aromatic Hydrocarbons	Toluene	Miscible (inferred)
Aliphatic Hydrocarbons	Hexane	Miscible (inferred)
Esters	Ethyl Acetate	Miscible (inferred)

Note on Inferred Miscibility: While direct quantitative solubility data for **3-Ethoxypropylamine** in all the listed organic solvents is not extensively published, its miscibility is strongly inferred based on the following:

- The general principle that lower molecular weight aliphatic amines are soluble in a wide range of organic solvents.
- The confirmed solubility of **3-Ethoxypropylamine** in ethers and alcohols.
- The known miscibility of the closely related structural analog, 3-methoxypropylamine, with water, ethanol, toluene, acetone, and hexane.

Experimental Protocols for Solubility Determination

The determination of solubility and miscibility of a compound like **3-Ethoxypropylamine** can be performed using standardized methods. The Organisation for Economic Co-operation and Development (OECD) provides guidelines that are widely accepted in the scientific community.

Method 1: Visual Miscibility Determination

A straightforward method to assess miscibility involves the visual inspection of a mixture of **3-ethoxypropylamine** and the solvent of interest.

Protocol:

- Preparation: In a clear, sealed container (e.g., a glass vial or test tube), add equal volumes of **3-ethoxypropylamine** and the chosen solvent at a controlled temperature (typically 20-25 °C).
- Mixing: Agitate the mixture vigorously for a set period to ensure thorough mixing.
- Observation: Allow the mixture to stand undisturbed and observe.
- Interpretation:
 - Miscible: A single, clear, homogeneous phase is observed.
 - Immiscible: Two distinct layers are formed.
 - Partially Miscible: The mixture appears cloudy or forms an emulsion that may or may not separate over time.

Method 2: OECD Guideline 107 - Shake Flask Method for Partition Coefficient (1-Octanol/Water)

This method is used to determine the partition coefficient ($\log P$), which is a measure of a chemical's lipophilicity and is related to its solubility in polar and nonpolar phases.

Protocol:

- Preparation of Phases: Prepare water saturated with 1-octanol and 1-octanol saturated with water.
- Test Substance Addition: A known amount of **3-ethoxypropylamine** is dissolved in either the aqueous or the octanol phase.

- **Equilibration:** The two phases are combined in a vessel and agitated until equilibrium is reached. This is typically done in a shaker at a constant temperature.
- **Phase Separation:** The mixture is centrifuged to ensure complete separation of the two phases.
- **Concentration Analysis:** The concentration of **3-ethoxypropylamine** in each phase is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- **Calculation:** The partition coefficient (P) is calculated as the ratio of the concentration of the substance in the octanol phase to its concentration in the aqueous phase. The result is usually expressed as its base-10 logarithm (log P).

Method 3: OECD Guideline 123 - Slow-Stirring Method

This method is an alternative to the shake flask method, particularly for substances with a high affinity for one of the phases.

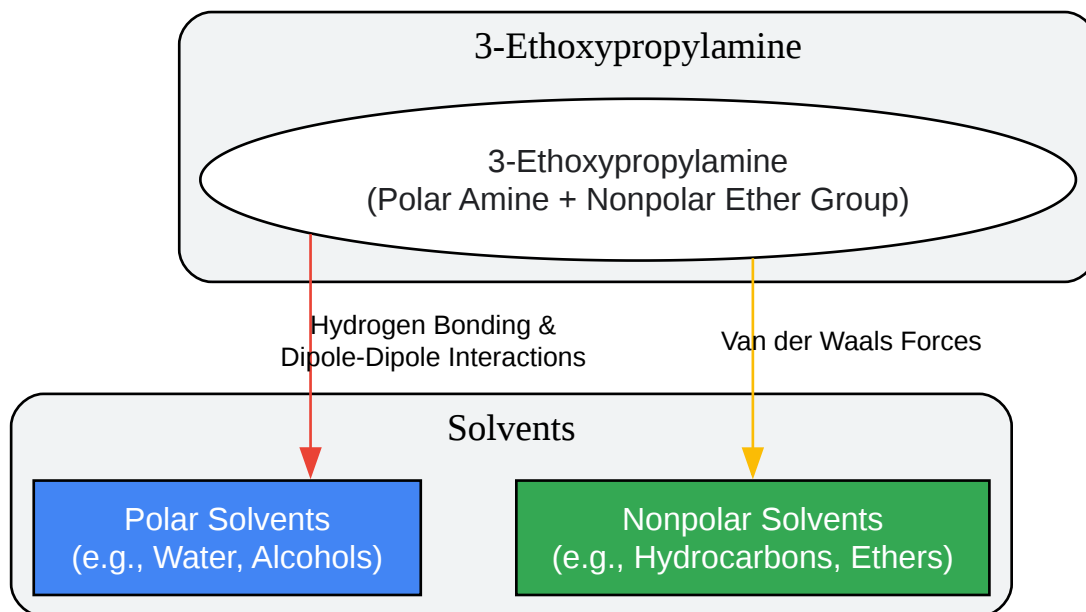
Protocol:

- **Apparatus Setup:** The two phases (1-octanol and water) and the test substance are placed in a vessel equipped with a stirrer that agitates the mixture slowly without creating a vortex.
- **Equilibration:** The mixture is stirred gently for an extended period to allow for equilibrium to be reached without the formation of an emulsion.
- **Sampling and Analysis:** Samples are taken from both phases at regular intervals and analyzed for the concentration of the test substance.
- **Equilibrium Confirmation:** Equilibrium is considered to be reached when the concentration in both phases remains constant over time.
- **Calculation:** The partition coefficient is calculated as in the shake flask method.

Visualizations

Logical Relationship: "Like Dissolves Like"

The principle of "like dissolves like" is a fundamental concept in predicting solubility. It states that substances with similar polarities are more likely to be soluble in each other.

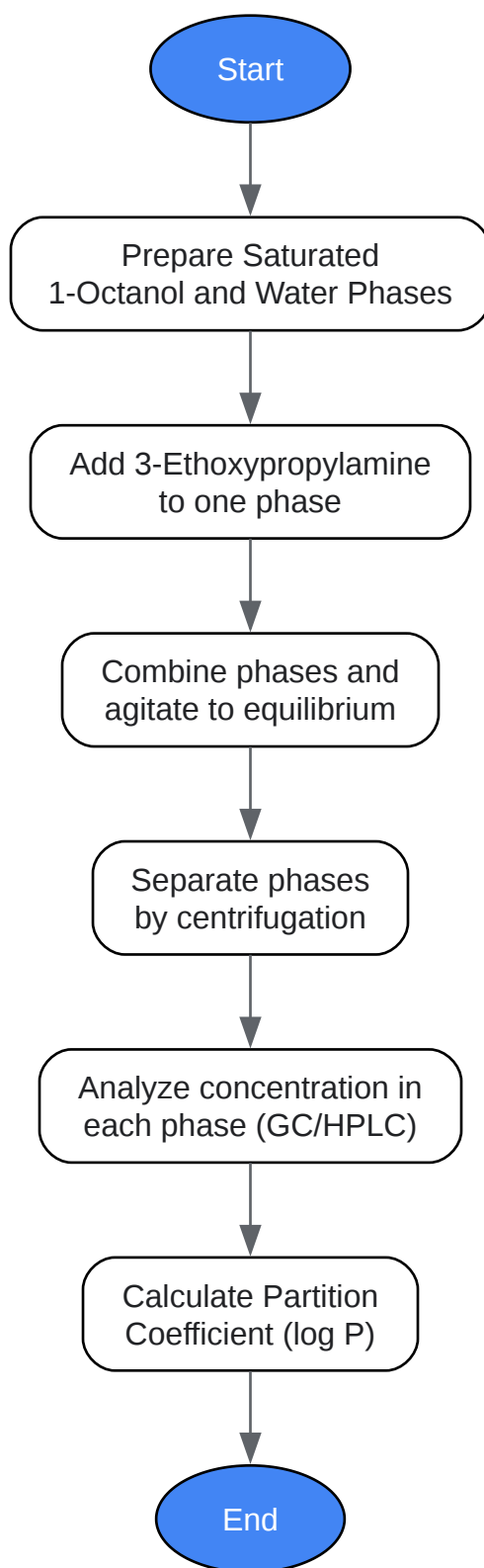


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Caption: "Like Dissolves Like" Principle for **3-Ethoxypropylamine** Solubility.

Experimental Workflow: Shake Flask Method (OECD 107)

The following diagram illustrates the key steps involved in the shake flask method for determining the partition coefficient.



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Caption: Workflow for the Shake Flask Method (OECD 107).

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References

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